

Proper Disposal of 1,1,1,2,3,3-Hexafluoropropane (HFC-236ea)

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Compound of Interest

Compound Name: 1,1,1,2,3,3-Hexafluoropropane

Cat. No.: B1582507

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of **1,1,1,2,3,3-Hexafluoropropane** (HFC-236ea) is crucial for ensuring safety and environmental compliance. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of this liquefied gas.

Immediate Safety and Handling Protocols

1,1,1,2,3,3-Hexafluoropropane is a non-flammable, liquefied gas under pressure.[\[1\]](#)[\[2\]](#) While it has low acute toxicity, it can displace oxygen and cause rapid suffocation.[\[2\]](#) Contact with the liquid can cause frostbite.[\[2\]](#) Therefore, adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE):

PPE Item	Specification
Eye Protection	Safety glasses with side shields or tightly fitting safety goggles. [1] [3]
Hand Protection	Insulated gloves when handling cylinders to prevent frostbite. [2] Wear working gloves when handling gas containers. [1]
Skin Protection	Wear suitable protective clothing, such as lab coats or coveralls. [1]
Respiratory Protection	In case of inadequate ventilation or accidental release, use a self-contained breathing apparatus (SCBA). [4]

Step-by-Step Disposal Procedure

Disposal of **1,1,1,2,3,3-Hexafluoropropane** must be conducted in accordance with local, state, and federal regulations. The primary recommended methods are return to the supplier, reclamation/recycling, or destruction via high-temperature incineration.

1. Assessment and Preparation:

- Identify the Cylinder: Ensure the cylinder is clearly labeled as containing **1,1,1,2,3,3-Hexafluoropropane** (HFC-236ea).
- Check for Leaks: Visually inspect the cylinder and valve for any signs of damage or leaks. If a leak is suspected, move the cylinder to a well-ventilated area or a fume hood and notify safety personnel.
- Secure the Cylinder: Ensure the cylinder is upright and securely fastened to a stable object.
[\[2\]](#)

2. Consultation and Coordination:

- Contact the Supplier: The first and most preferable option is to return the cylinder to the gas supplier.[\[1\]](#) They are best equipped to handle and reuse or properly dispose of the gas.

- Engage a Licensed Waste Disposal Contractor: If returning to the supplier is not possible, contact a licensed hazardous waste disposal company that specializes in handling compressed gases and halogenated compounds.

3. On-site Handling for Disposal (if required by the disposal contractor):

- Ensure Adequate Ventilation: All handling procedures must be performed in a well-ventilated area or under a fume hood to prevent the accumulation of vapors.[\[1\]](#)[\[5\]](#)
- Controlled Release (for disposal preparation by professionals ONLY): In some instances, a controlled release to a capture system may be necessary. This should only be performed by trained personnel with the appropriate equipment to prevent atmospheric release.
- Labeling for Disposal: Clearly label the cylinder for disposal, indicating its contents and any associated hazards.

4. Transportation:

- Follow DOT Regulations: Transportation of the cylinder must adhere to the Department of Transportation (DOT) regulations for compressed gases.[\[1\]](#) The cylinder should be properly secured in a transport vehicle.

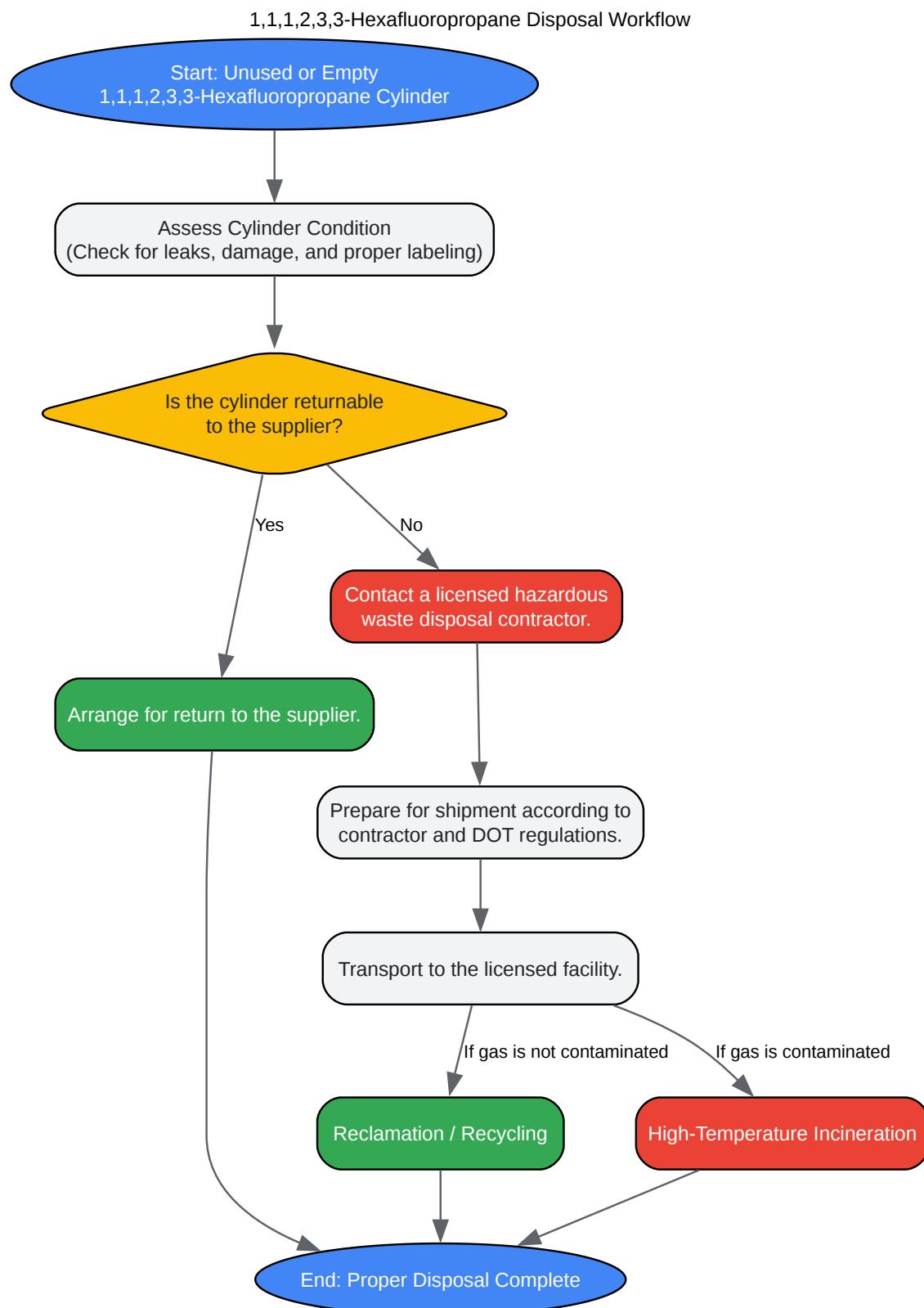
5. Final Disposal Method:

- Reclamation/Recycling: If the gas is not contaminated, it may be sent to a reclamation facility to be purified and reused.[\[6\]](#) This is an environmentally preferred option.
- High-Temperature Incineration: For contaminated or unusable gas, the most common disposal method is high-temperature incineration in a facility equipped with afterburners and scrubbers to neutralize the resulting acidic gases (like hydrogen fluoride).[\[2\]](#)

Quantitative Data Summary

Property	Value
Chemical Formula	C3H2F6 [1] [2]
CAS Number	431-63-0 [1] [2]
GHS Classification	Liquefied gas, Skin Irritant 2, Eye Irritant 2A, STOT SE 3 [1]
Global Warming Potential (GWP)	1335 (CO2=1) [1]
Occupational Exposure Limit	OARS WEEL: 1000 ppm (8-hour TWA) [7]
Storage Temperature	Do not expose to temperatures exceeding 52°C (125°F) [1]

Disposal Workflow

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